

Gas chromatography-mass spectrometry (GC-MS) analysis with Benzyl benzoate-D12

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Compound of Interest

Compound Name: Benzyl benzoate-D12

Cat. No.: B1381483

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Application Notes and Protocols for GC-MS Analysis Using Benzyl Benzoate-D12

For Researchers, Scientists, and Drug Development Professionals

Introduction

Gas chromatography-mass spectrometry (GC-MS) is a powerful analytical technique for the separation, identification, and quantification of volatile and semi-volatile organic compounds. In complex matrices, such as cosmetics, personal care products, and biological samples, the use of an internal standard is crucial for achieving accurate and precise quantification by correcting for variations in sample preparation and instrument response. **Benzyl benzoate-D12**, a deuterated analog of the common fragrance ingredient benzyl benzoate, serves as an excellent internal standard for the analysis of fragrance allergens and other related compounds. Its chemical similarity to the analytes of interest ensures comparable extraction efficiency and chromatographic behavior, while its distinct mass-to-charge ratio allows for clear differentiation and quantification by the mass spectrometer.

These application notes provide a detailed protocol for the quantitative analysis of fragrance allergens in cosmetic products using GC-MS with **Benzyl benzoate-D12** as an internal standard.

Experimental Protocols

Sample Preparation: Liquid-Liquid Extraction for Cosmetic Creams and Lotions

This protocol is designed for the extraction of fragrance allergens from complex cosmetic matrices like creams and lotions.

Materials:

- Cosmetic sample (cream or lotion)
- **Benzyl benzoate-D12** internal standard solution (10 µg/mL in methyl tert-butyl ether)
- Methyl tert-butyl ether (MTBE), HPLC grade
- Deionized water
- Anhydrous sodium sulfate
- 50 mL centrifuge tubes
- Vortex mixer
- Centrifuge
- Syringe filters (0.45 µm)
- GC vials

Procedure:

- Weigh 0.5 g of the cosmetic sample into a 50 mL centrifuge tube.
- Add 1.0 mL of the **Benzyl benzoate-D12** internal standard solution (10 µg/mL) to the sample.
- Add 5 mL of deionized water and 5 mL of MTBE to the tube.
- Vortex the mixture vigorously for 2 minutes to ensure thorough mixing and extraction.

- Add approximately 2 g of anhydrous sodium sulfate to remove water.
- Centrifuge the mixture at 4000 rpm for 10 minutes to separate the layers.
- Carefully collect the upper organic layer (MTBE) using a pipette and transfer it to a clean tube.
- Filter the extract through a 0.45 μm syringe filter into a GC vial.
- The sample is now ready for GC-MS analysis.

GC-MS Analysis

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (e.g., Agilent 7890B GC with 5977A MSD).
- Capillary column: HP-5ms (30 m x 0.25 mm i.d., 0.25 μm film thickness) or equivalent.

GC-MS Parameters:

Parameter	Value
GC Inlet	
Injection Mode	Splitless
Injection Volume	1 µL
Inlet Temperature	280 °C
Oven Program	
Initial Temperature	70 °C, hold for 2 min
Ramp 1	10 °C/min to 180 °C
Ramp 2	20 °C/min to 280 °C, hold for 5 min
Carrier Gas	Helium
Flow Rate	1.0 mL/min (constant flow)
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI)
Ion Source Temp.	230 °C
Quadrupole Temp.	150 °C
Electron Energy	70 eV
Acquisition Mode	Selected Ion Monitoring (SIM)

SIM Parameters for Benzyl Benzoate and **Benzyl Benzoate-D12**:

Compound	Quantifier Ion (m/z)	Qualifier Ion 1 (m/z)	Qualifier Ion 2 (m/z)
Benzyl Benzoate	105	77	212
Benzyl Benzoate-D12	112	82	224

Note: The quantifier and qualifier ions for other target fragrance allergens should be determined by analyzing individual standards.

Quantitative Data Summary

The following tables summarize typical quantitative data obtained using the described method.

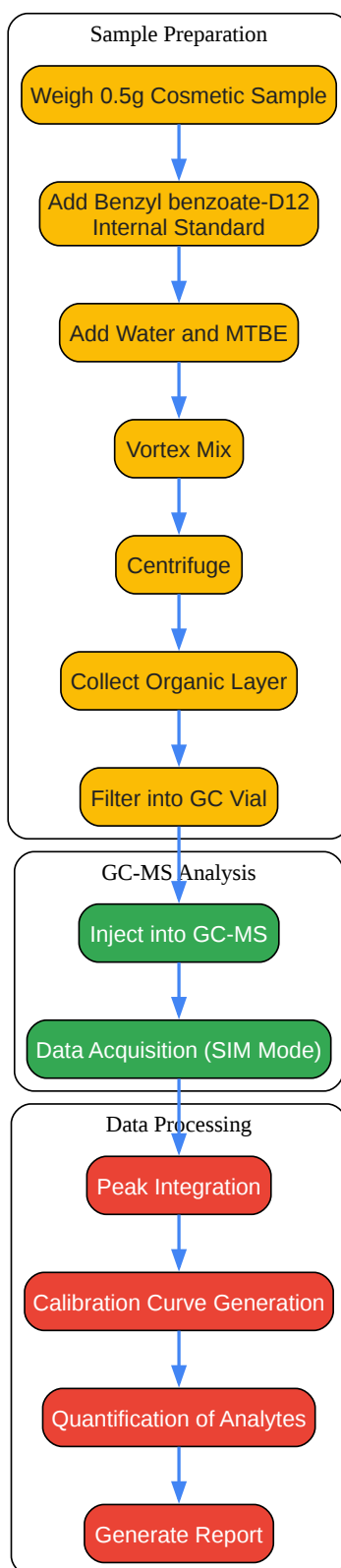
Table 1: Calibration Curve for Benzyl Benzoate

Parameter	Value
Concentration Range	0.1 - 10.0 µg/mL
Linearity (R ²)	> 0.995
Internal Standard	Benzyl benzoate-D12 (at 1.0 µg/mL)

Table 2: Method Validation Parameters for Benzyl Benzoate in a Cream Matrix

Parameter	Result
Limit of Detection (LOD)	0.05 µg/g
Limit of Quantitation (LOQ)	0.15 µg/g
Accuracy (Recovery %)	95 - 105%
Precision (RSD %)	< 10%

Visualizations



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Caption: Workflow for GC-MS analysis of fragrance allergens.

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